Standard Operating Procedure: Disposal of Methyl 2-chloro-3-hydroxypropionate

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Compound of Interest	
Compound Name:	*Methyl 2-chloro-3-hydroxypropionate*
CAS No.:	*98070-39-4*
Cat. No.:	*B1363733*

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Executive Summary & Chemical Profile

Methyl 2-chloro-3-hydroxypropionate is a bifunctional chiral building block commonly used in the synthesis of complex pharmaceuticals (e.g., discodermolide analogs). Its structural core—an

-halo ester—dictates its disposal pathway.

Unlike simple organic solvents, this molecule presents a dual hazard:

- Alkylating Potential: The chlorine at the

  -position activates the molecule, making it a potential alkylating agent. This requires strict avoidance of nucleophilic waste streams (e.g., amines, thiols) to prevent uncontrolled exothermic reactions in the waste container.

- Halogen Content: The presence of chlorine mandates high-temperature incineration with acid gas scrubbing. Under no circumstances can this be disposed of in general organic or aqueous waste streams.

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Physicochemical Data for Risk Assessment

Property	Value	Operational Implication
Physical State	Liquid / Low-melting solid	May solidify in cool waste storage areas; ensure solvent dilution.
Boiling Point	~105-108°C (20 mmHg)	Low volatility, but aerosols are hazardous.
Flash Point	~80°C (Closed Cup)	Combustible (Class IIIA). Not "Flammable" (D001) by strict RCRA definition (<60°C), but treat as ignitable.
Reactivity	Hydrolytically Unstable	Do not mix with strong aqueous bases (NaOH, KOH) in waste drums.

Critical Segregation Protocols

The most common compliance failure in laboratories is the misclassification of halogenated esters.

The "Halogen Rule"

Because this compound contains Chlorine (Cl), it must be segregated into the Halogenated Organic Waste stream.

- Why? Incinerating chlorinated compounds in standard kilns releases Hydrogen Chloride (HCl) gas and can form dioxins. Specialized facilities use scrubbers to neutralize these byproducts.
- Regulatory Consequence: Mixing this with non-halogenated solvents (e.g., Acetone, Methanol) contaminates the entire volume, forcing the disposal vendor to treat the whole container as halogenated, significantly increasing cost and environmental impact.

Chemical Compatibility Matrix

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Waste Stream	Status	Rationale
Halogenated Organics	TARGET	Compatible with DCM, Chloroform, Chlorobenzene.
Non-Halogenated Organics	PROHIBITED	Contaminates fuel-blending waste streams.
Aqueous Basic (pH > 10)	DANGEROUS	Rapid hydrolysis generates heat and pressure.
Oxidizers (Chromic acid, etc.)	DANGEROUS	Potential for violent oxidation; formation of toxic chloramines if amines present.

Step-by-Step Disposal Workflow

Phase 1: Pre-Disposal Stabilization

If the material is pure or in a concentrated reaction mixture:

- Dilution: Do not dispose of the neat concentrate directly if possible. Dilute with a compatible halogenated solvent (e.g., Dichloromethane) or a combustible solvent (e.g., Ethanol) to <10% concentration. This prevents localized hot-spots in the waste container.
- Quenching (Optional but Recommended for Large Scale): If you have >100g, slowly treat with a dilute, buffered aqueous solution to hydrolyze the ester before disposal, but for standard lab scale (<50g), direct disposal is safer to avoid handling errors.

Phase 2: Waste Transfer

- PPE Required: Nitrile gloves (double-gloved recommended due to permeation risks of halogenated carriers), safety goggles, and lab coat.
- Container Selection: Use High-Density Polyethylene (HDPE) or Glass carboys. Avoid metal containers if the waste is acidic.
- Labeling:

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- Primary Tag: "HAZARDOUS WASTE - HALOGENATED"
- Constituents: Must list "**Methyl 2-chloro-3-hydroxypropionate**" explicitly. Do not use abbreviations.
- Hazard Checkbox: Mark "Toxic" and "Irritant".

Phase 3: Decision Logic (Visualization)

The following diagram illustrates the decision-making process for segregating this specific chemical.

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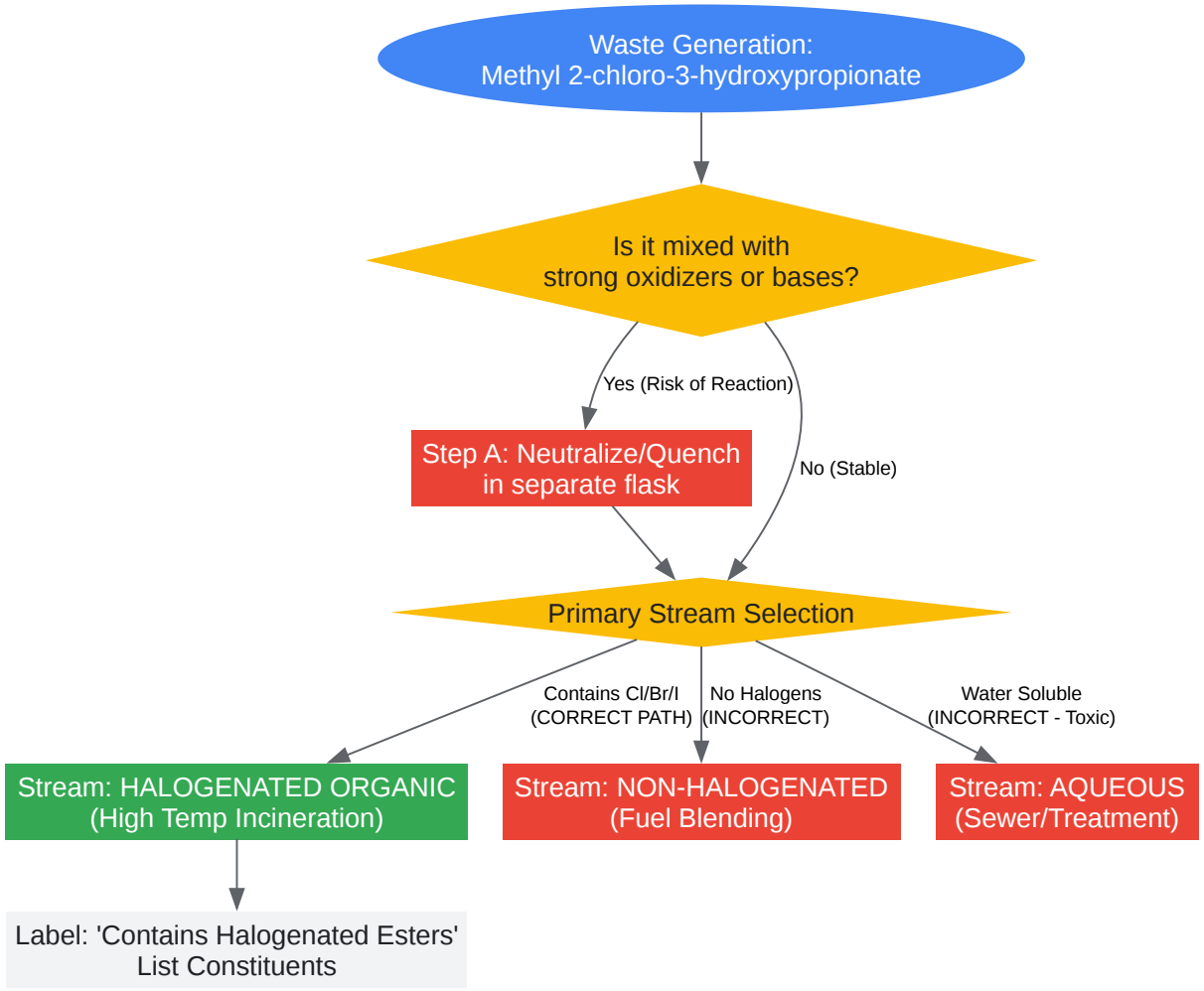

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Caption: Logic flow for segregating **Methyl 2-chloro-3-hydroxypropionate** to prevent cross-contamination and ensure regulatory compliance.

Emergency Spill Response

Note: This applies to incidental lab spills (<500 mL).

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- Evacuate & Ventilate: The compound is an irritant and lachrymator (tear-inducing). Clear the immediate area.[1][2]
- PPE Upgrade: Wear Silver Shield/4H gloves if handling pure substance; standard Nitrile is acceptable for short-term splash protection during cleanup.
- Absorb:
  - Do NOT use paper towels (fire hazard/rapid evaporation).
  - Use vermiculite, diatomaceous earth, or a commercial "Organic/Solvent" spill pad.
- Decontaminate:
  - After picking up the solid/absorbent, wipe the surface with a mild detergent solution.
  - Place all absorbent materials into a wide-mouth jar.
- Disposal of Debris: Label the jar as "Solid Debris Contaminated with Halogenated Organics".

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 123602-53-5, **Methyl 2-chloro-3-hydroxypropionate**. Retrieved from [Link]
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